

Technical Guide: Structure, Reactivity, and Applications of 4-(Chloromethyl)-2-nitroanisole[1]

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2-methoxy-1-nitrobenzene
CAS No.: 68837-96-7
Cat. No.: B3056081

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Executive Summary

4-(Chloromethyl)-2-nitroanisole (CAS: 6378-19-4) is a bifunctional electrophile widely utilized in medicinal chemistry as a 3-nitro-4-methoxybenzyl donor.[1] Its chemical value stems from the "push-pull" electronic environment created by the electron-donating methoxy group and the electron-withdrawing nitro group, which modulates the reactivity of the benzylic chloride.[1] This guide details the compound's physicochemical properties, industrial synthesis via radical halogenation, and its divergent reactivity profile in nucleophilic substitutions (

) and reductive transformations.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

The compound is characterized by a benzene ring substituted with a methoxy group, a nitro group, and a chloromethyl moiety. The benzylic chloride is the primary site of reactivity.

Table 1: Physicochemical Data Profile

Property	Data	Note
IUPAC Name	4-(Chloromethyl)-1-methoxy-2-nitrobenzene	
CAS Number	6378-19-4	
Molecular Formula		
Molecular Weight	201.61 g/mol	
Appearance	Light yellow to brown crystalline solid	Darkens upon oxidation/exposure
Melting Point	51–53 °C	Low-melting solid
Boiling Point	~335 °C (Predicted)	Decomposes at high temp
Solubility	Soluble in DCM, EtOAc, THF, DMSO	Sparingly soluble in water
Reactivity Class	Alkylating Agent / Lachrymator	Handle with fume hood

Structural Analysis & Electronic Effects[1]

The reactivity of 4-(Chloromethyl)-2-nitroanisole is governed by the interplay of three functional groups:

- Chloromethyl Group (
): This is a highly reactive electrophilic center.[1] The benzylic position is activated for reactions because the adjacent -system stabilizes the transition state.
- Nitro Group (
): Located meta to the chloromethyl group and ortho to the methoxy group.[1] It exerts a strong electron-withdrawing inductive (-I) and mesomeric (-M) effect.[1] While it deactivates

the aromatic ring towards electrophilic substitution, it activates the benzylic position for nucleophilic attack by increasing the electrophilicity of the benzylic carbon.

- Methoxy Group (

): An electron-donating group (+M) that increases electron density in the ring, counteracting the nitro group's deactivation to some extent, but primarily serving as a handle for further diversification (e.g., demethylation to a phenol).

Causality in Reactivity: The meta-nitro positioning relative to the benzylic chloride prevents direct resonance conjugation with the benzylic carbocation character in

pathways, thereby favoring

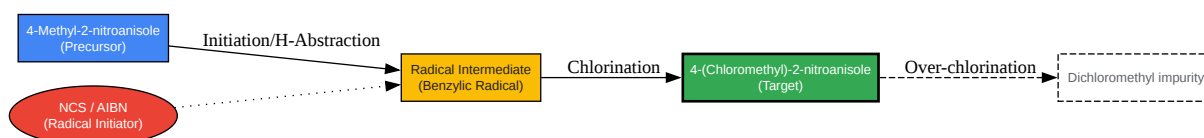
mechanisms with strong nucleophiles.

Synthesis & Manufacturing

The most robust synthetic route avoids the carcinogenic "chloromethylation" (Blanc reaction) of 2-nitroanisole.[1] Instead, the industry standard involves radical side-chain chlorination of 4-methyl-2-nitroanisole.[1]

Synthetic Pathway Diagram

The following diagram illustrates the radical halogenation pathway and subsequent divergent transformations.



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Caption: Figure 1. Radical synthesis pathway via Wohl-Ziegler bromination analog using N-chlorosuccinimide (NCS) or sulfuryl chloride.[1]

Detailed Synthesis Protocol (Radical Chlorination)

Objective: Selective chlorination of the benzylic methyl group.

- Reagents: 4-Methyl-2-nitroanisole (1.0 eq), N-Chlorosuccinimide (NCS, 1.1 eq), Benzoyl Peroxide or AIBN (0.05 eq).[\[1\]](#)
- Solvent: Carbon Tetrachloride () or Trifluoromethylbenzene (modern green alternative).[\[1\]](#)
- Procedure:
 - Dissolve starting material in solvent under inert atmosphere ().[\[1\]](#)
 - Add NCS and radical initiator.[\[1\]](#)
 - Heat to reflux (approx. 80°C) for 4–6 hours. Monitor via TLC (Hexane/EtOAc 8:2) for disappearance of starting material.
 - Critical Step: Stop reaction before significant formation of the dichloromethyl byproduct occurs.
- Workup: Cool, filter off succinimide byproduct. Wash filtrate with water and brine.[\[1\]](#) Dry over and concentrate.
- Purification: Recrystallization from heptane/ethanol is preferred over distillation due to thermal instability.[\[1\]](#)

Reactivity Profile & Experimental Protocols

The core utility of this molecule is as an alkylating agent. The benzylic chloride is a "soft" electrophile, reacting readily with amines, thiols, and phenoxides.

Nucleophilic Substitution ()

The reaction with secondary amines is a standard method for generating library compounds in drug discovery.

Validated Protocol: Synthesis of 4-(4-Methoxy-3-nitrobenzyl)morpholine

Rationale: This protocol demonstrates the high reactivity of the benzylic chloride towards secondary amines without requiring harsh conditions.^[1]

Materials:

- 4-(Chloromethyl)-2-nitroanisole (1.0 mmol)^[1]
- Morpholine (1.2 mmol)
- (2.0 mmol) or (1.5 mmol)
- Acetonitrile (ACN) or DMF (5 mL)

Step-by-Step Methodology:

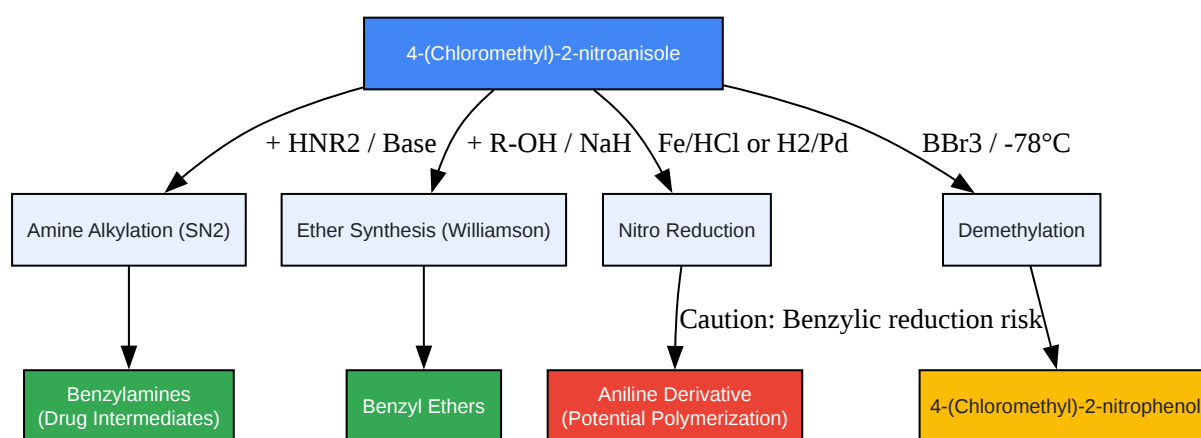
- Preparation: In a 20 mL vial equipped with a magnetic stir bar, suspend 4-(Chloromethyl)-2-nitroanisole (201 mg) and (276 mg) in dry ACN (5 mL).
- Addition: Add Morpholine (105 μ L) dropwise at room temperature. An exotherm may be observed.^[1]
- Reaction: Stir at 60°C for 2 hours.
 - Checkpoint: TLC should show complete conversion of the non-polar chloride to a polar baseline spot (amine).
- Workup: Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) to remove salts and excess amine.

- Isolation: Dry organic phase (

), filter, and concentrate. The product usually precipitates as a yellow solid or oil, which can be converted to the HCl salt for stability.

Divergent Chemical Pathways

The following diagram maps the potential transformations available to this scaffold.



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Caption: Figure 2. Divergent reactivity map showing displacements and functional group interconversions.

Safety & Handling (MSDS Summary)

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).[1]
- Sensitization: Skin sensitizer.[1]
- Lachrymator: Irritating to eyes and respiratory tract.[1]

Handling Protocols:

- Engineering Controls: Always handle in a functioning chemical fume hood. The compound can release HCl gas upon hydrolysis.
- PPE: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat.
- Spill Management: Quench spills with dilute aqueous ammonia or sodium bicarbonate to neutralize the alkylating potential before disposal.[1]
- Storage: Store under inert gas () at 2–8°C. Moisture sensitive (hydrolyzes to the benzyl alcohol).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 80785, 4-(Chloromethyl)-2-nitroanisole.[1] Retrieved from [Link][2]
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